

Application Notes and Protocols for N-Acetyl-Calicheamicin

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Compound of Interest

Compound Name: *N-Acetyl-Calicheamicin*

Cat. No.: *B15605541*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-Calicheamicin is a highly potent, semi-synthetic derivative of the enediyne class of antitumor antibiotics.[1][2] Originally isolated from the bacterium *Micromonospora echinospora*, calicheamicins are among the most potent cytotoxic compounds ever discovered.[1] **N-Acetyl-Calicheamicin** functions by binding to the minor groove of DNA, leading to double-strand breaks and the subsequent induction of apoptosis.[3][4] Its exceptional cytotoxicity makes it a critical payload component in the development of antibody-drug conjugates (ADCs) for targeted cancer therapy.[3]

These application notes provide essential information for the safe handling, storage, and use of **N-Acetyl-Calicheamicin** in a research and drug development setting. Adherence to these guidelines is crucial to ensure personnel safety and the integrity of experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Acetyl-Calicheamicin** is provided in the table below for quick reference.

Property	Value
CAS Number	108212-76-6[5]
Molecular Formula	C ₅₇ H ₇₆ IN ₃ O ₂₂ S ₄ [5]
Molecular Weight	1410.38 g/mol [5]
Appearance	Solid powder
Solubility	Soluble in DMSO (e.g., 70.52 mg/mL or 50 mM) [6]

Handling and Safety Precautions

EXTREME HAZARD: **N-Acetyl-Calicheamicin** is extremely cytotoxic and must be handled with extreme caution in a controlled laboratory environment by trained personnel only.

Engineering Controls

- All handling of **N-Acetyl-Calicheamicin**, both in powder and solution form, must be conducted in a certified Class II biological safety cabinet (BSC) or a compounding aseptic containment isolator (CACI).[3]
- The work area must be equipped with a readily accessible eyewash station and safety shower.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **N-Acetyl-Calicheamicin**. This includes, but is not limited to:

- Respiratory Protection: A fit-tested N95 or higher-level respirator is required to prevent inhalation of aerosolized particles.[7]
- Hand Protection: Double-gloving with chemotherapy-rated, powder-free nitrile gloves is mandatory. The outer gloves should be changed frequently and immediately upon known contamination.

- **Eye and Face Protection:** Chemical splash goggles and a full-face shield must be worn to protect against splashes.
- **Body Protection:** A disposable, solid-front gown with long sleeves and tight-fitting cuffs is required to prevent skin contact.
- **Foot Protection:** Disposable shoe covers should be worn to prevent the tracking of contamination outside the designated handling area.

General Handling Procedures

- Avoid the generation of dust and aerosols.
- Use only designated and properly calibrated equipment for weighing and reconstituting the compound.
- All materials that come into contact with **N-Acetyl-Calicheamicin** must be decontaminated or disposed of as hazardous waste.
- Do not eat, drink, or smoke in the designated handling area.^[1]
- Wash hands thoroughly after handling, even if gloves were worn.^[1]

Storage and Stability

Proper storage is critical to maintain the potency and stability of **N-Acetyl-Calicheamicin**.

Form	Storage Condition	Stability
Powder	-20°C for long-term (months to years) ^[3]	Stable for up to 3 years at -20°C ^[6]
	2-8°C for short-term (days to weeks) ^[3]	
In Solvent (e.g., DMSO)	-80°C	Up to 1 year ^[6]

Note: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.

Spill and Decontamination Protocols

Immediate and proper management of spills is critical to prevent exposure and environmental contamination.

Spill Kit

A dedicated cytotoxic spill kit must be readily available in all areas where **N-Acetyl-Calicheamicin** is handled. The kit should contain:

- Warning signs to isolate the spill area.
- Appropriate PPE (as listed in section 3.2).
- Absorbent pads or pillows.
- For powder spills, damp cloths or towels.
- A scoop and scraper for collecting glass fragments.
- Two sealable cytotoxic waste disposal bags.
- Detergent solution.
- 70% isopropyl alcohol.

Spill Cleanup Procedure

The following procedure should be followed for spills of **N-Acetyl-Calicheamicin**:

- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area. Post warning signs.
- Don Appropriate PPE: Before addressing the spill, don the complete PPE ensemble from the spill kit.
- Contain the Spill:

- For liquid spills: Gently cover the spill with absorbent pads, working from the outside in to prevent further spreading.
- For powder spills: Carefully cover the spill with damp absorbent cloths to avoid generating aerosols.[8]
- Collect Waste:
 - Use a scoop to collect any broken glass and place it in a designated chemotherapy sharps container.
 - Carefully collect all absorbent materials and contaminated debris and place them in the inner cytotoxic waste bag.
- Decontaminate the Surface:
 - Clean the spill area thoroughly with a detergent solution, again working from the outside in. Discard the cleaning materials into the waste bag.
 - Rinse the area with water and dry with fresh absorbent pads, which should also be disposed of in the waste bag.
 - Perform a final wipe-down of the area with 70% isopropyl alcohol.[8]
- Dispose of Waste: Seal the inner waste bag and place it inside the second waste bag. Dispose of the sealed bag in accordance with institutional guidelines for cytotoxic waste.
- Doff PPE: Remove PPE in the reverse order it was put on, being careful to avoid self-contamination. Dispose of all disposable PPE as cytotoxic waste.
- Wash Hands: Thoroughly wash hands with soap and water.
- Report the Incident: Document and report the spill according to your institution's safety protocols.

Experimental Protocols

Preparation of Stock Solutions

Due to its high potency, **N-Acetyl-Calicheamicin** is typically used at very low concentrations. It is recommended to prepare a high-concentration stock solution in a suitable solvent, such as DMSO, which can then be serially diluted for experiments.

Example: To prepare a 1 mM stock solution in DMSO:

- Calculate the required mass of **N-Acetyl-Calicheamicin** based on its molecular weight (1410.38 g/mol).
- Under a BSC, carefully weigh the required amount of the compound.
- Add the appropriate volume of anhydrous DMSO to achieve a 1 mM concentration.
- Mix thoroughly by vortexing or sonication until fully dissolved.^[6]
- Aliquot the stock solution into smaller volumes in cryovials for storage at -80°C.

In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method to assess cell viability. The following is a general protocol that should be optimized for your specific cell line and experimental conditions.

Materials:

- Target cancer cell line(s)
- Complete cell culture medium
- **N-Acetyl-Calicheamicin** stock solution (e.g., 1 mM in DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- 96-well microplates
- Multichannel pipette

- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of complete culture medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ atmosphere for 24 hours to allow for cell attachment.
- Drug Treatment:
 - Prepare serial dilutions of **N-Acetyl-Calicheamicin** in complete culture medium from your stock solution. Due to its high potency, a starting concentration in the low nanomolar to picomolar range is recommended.
 - Carefully remove the medium from the wells and add 100 μ L of the drug dilutions to the respective wells.
 - Include a vehicle control (medium with the same final concentration of DMSO as the highest drug concentration) and a no-treatment control.
- Incubation:
 - Incubate the plate for a desired treatment period (e.g., 48, 72, or 96 hours).
- MTT Addition:
 - After the incubation period, add 20 μ L of MTT solution to each well.
 - Incubate for 2-4 hours at 37°C, allowing viable cells to convert the yellow MTT to purple formazan crystals.
- Formazan Solubilization:

- Carefully remove the medium containing MTT.
- Add 150 μ L of a solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.
- Mix gently on an orbital shaker for 15 minutes to ensure complete dissolution.
- Absorbance Measurement:
 - Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
 - Plot the cell viability against the drug concentration and use a suitable software to determine the IC_{50} value (the concentration of the drug that inhibits 50% of cell growth).

Quantitative Data

The following table summarizes the reported IC_{50} values for **N-Acetyl-Calicheamicin** in various cancer cell lines.

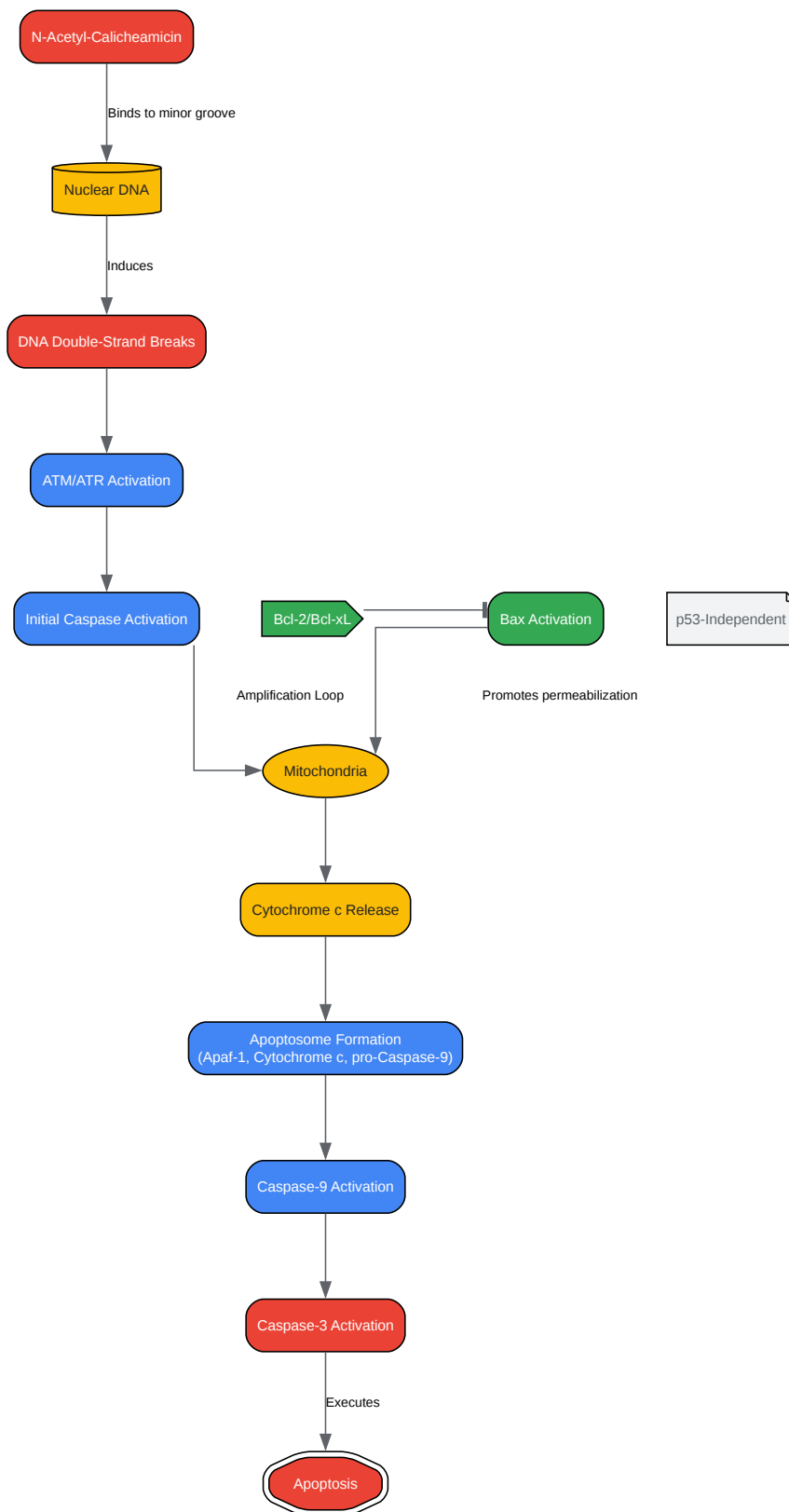
Cell Line	Cancer Type	IC_{50} (ng/mL)	Reference
Various ALL cell lines	Acute Lymphoblastic Leukemia	0.15 - 4.9	[1]

Note: IC_{50} values can vary depending on the specific cell line, assay conditions, and exposure time.

Mechanism of Action and Signaling Pathway

N-Acetyl-Calicheamicin exerts its cytotoxic effects by inducing DNA double-strand breaks.[3] This triggers a cascade of cellular events culminating in apoptosis. The process is generally independent of p53 but is highly dependent on the pro-apoptotic protein Bax.[9][10]

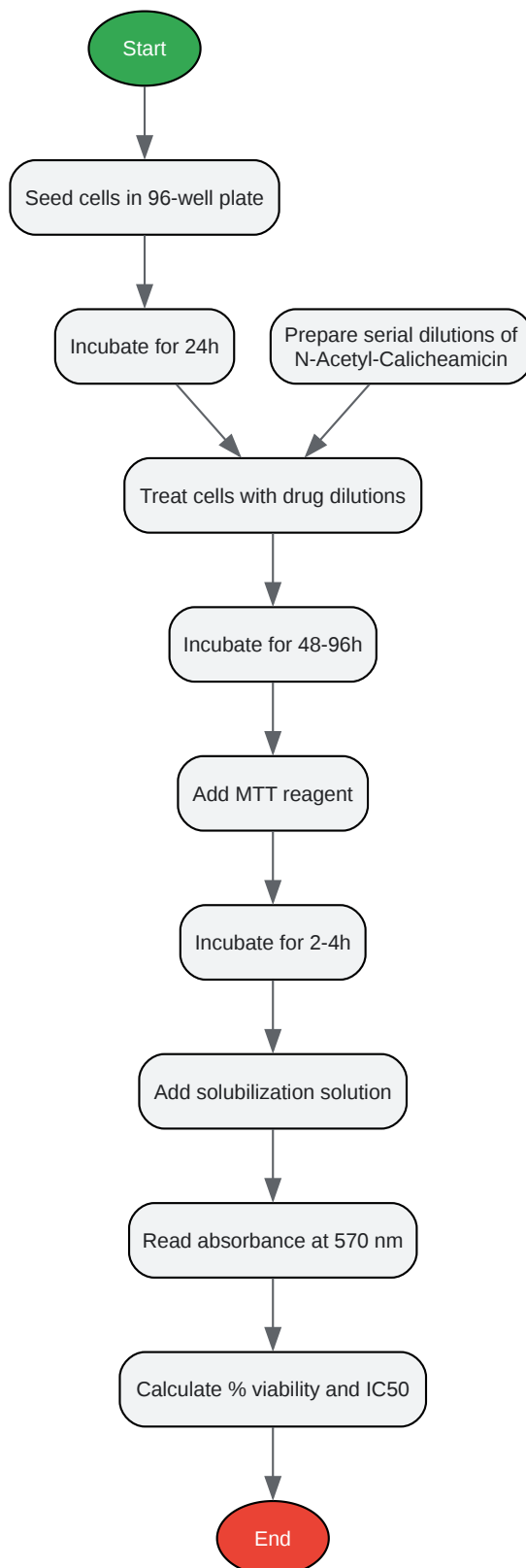
Signaling Pathway Diagram



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Caption: **N-Acetyl-Calicheamicin** induced apoptosis pathway.

Experimental Workflow Diagram



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Caption: Experimental workflow for the MTT cytotoxicity assay.

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